

# Citalopram-d6 inter-assay validation results

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: Citalopram-d6

CAS No.: 1190003-26-9

Cat. No.: S916926

Get Quote

## Experimental Protocol and Method Overview

The methodology is derived from a 2023 study that developed and validated an LC-MS/MS-based assay for multiple antidepressants. **Citalopram-d6** was used as an internal standard to ensure accuracy and precision [1].

- **Objective:** To develop an automatable, high-throughput LC-MS/MS method for the simultaneous quantification of several antidepressants in human serum [2].
- **Instrumentation:** Liquid chromatography-tandem mass spectrometry (LC-MS/MS). A Quattro Premier XE mass spectrometer coupled with an Acquity H class UHPLC system was used in a related study [1].
- **Chromatography:** An Acquity UPLC BEH C18 column was used for chromatographic separation [1].
- **Sample Preparation:** The method utilized a simple, automated preparation. A JANUS G3 Robotic Liquid Handler was used to process **20 µL** of human serum. The process involved protein precipitation and phospholipid removal using a 96-well plate (Ostro plate) [2] [1].
- **Validation:** The overall method validation was performed in compliance with European Medicines Agency guidelines. This includes calibration with internal standards and quality control for each batch of samples [1].

## Key Analytical Performance Data

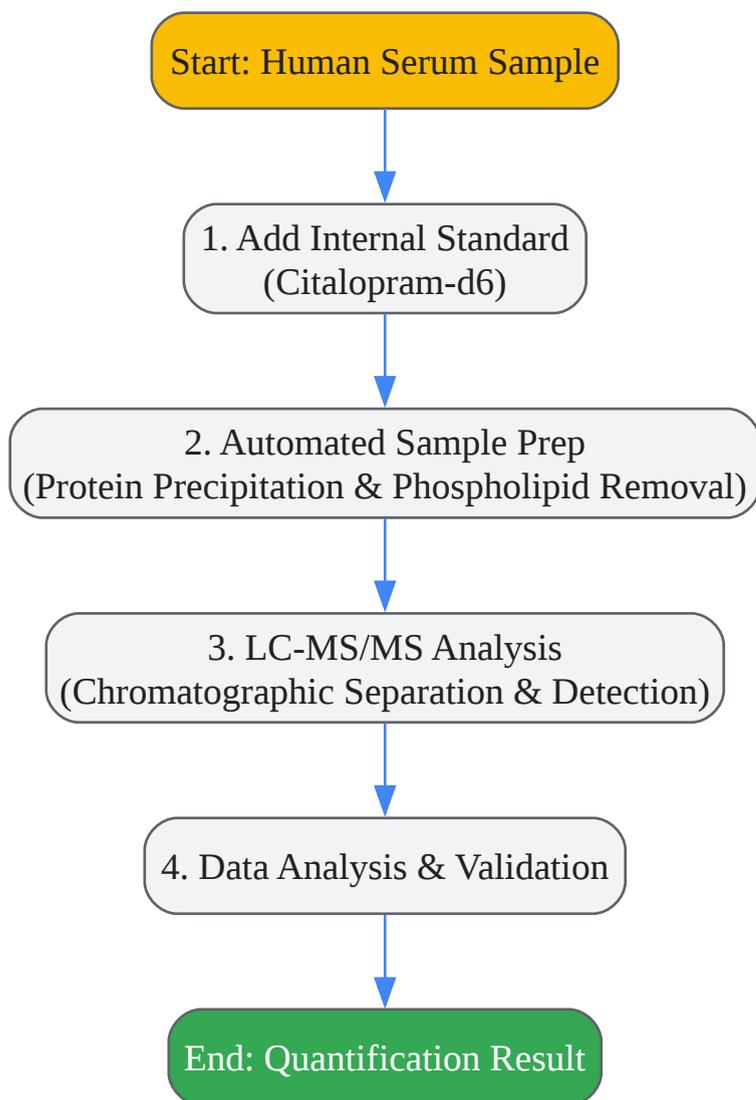
While the search results do not provide discrete inter-assay validation tables for **Citalopram-d6**, the following table summarizes the performance characteristics of the overall analytical method in which it was

successfully employed [2].

Validation Parameter	Result / Value	Notes
Sample Volume	20 $\mu$ L	Human serum [2].
Sample Preparation	4 steps	Automated with a robotic liquid handler [2].
Linearity ( $R^2$ )	$\geq 0.99$	For all analytes across the calibrated range [2].
Precision (% CV)	$\leq 20\%$	For all analytes, indicating acceptable inter-assay variability [2].
Calibration Range	1.0 to 230 ng/mL	The method was linear for Citalopram and other drugs in this range [2].

## Experimental Workflow

The diagram below summarizes the key steps of the experimental protocol.



[Click to download full resolution via product page](#)

### ***Need Custom Synthesis?***

*Email: [info@smolecule.com](mailto:info@smolecule.com) or [Request Quote Online](#).*

## References

1. Use of Selective Serotonin Reuptake Inhibitors – Validity of ... [pmc.ncbi.nlm.nih.gov]
2. An in-depth analysis of four classes of antidepressants ... [pmc.ncbi.nlm.nih.gov]

To cite this document: Smolecule. [Citalopram-d6 inter-assay validation results]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b916926#citalopram-d6-inter-assay-validation-results>]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While Smolecule strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

**Need Industrial/Bulk Grade?** Request Custom Synthesis Quote

## Smolecule

Your Ultimate Destination for Small-Molecule (aka. smolecule) Compounds, Empowering Innovative Research Solutions Beyond Boundaries.

### Contact

**Address:** Ontario, CA 91761, United States  
**Phone:** (512) 262-9938  
**Email:** [info@smolecule.com](mailto:info@smolecule.com)  
**Web:** [www.smolecule.com](http://www.smolecule.com)